

# Application Notes and Protocols: SB-656104 in a Guinea Pig Hypothermia Model

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## Compound of Interest

Compound Name: SB-656104

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These application notes provide a detailed overview of the use of **SB-656104**, a selective 5-HT7 receptor antagonist, in a guinea pig model of hypothermia. The protocols and data presented are intended for researchers, scientists, and drug development professionals investigating the pharmacological effects of this compound on thermoregulation.

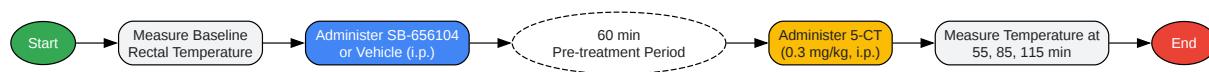
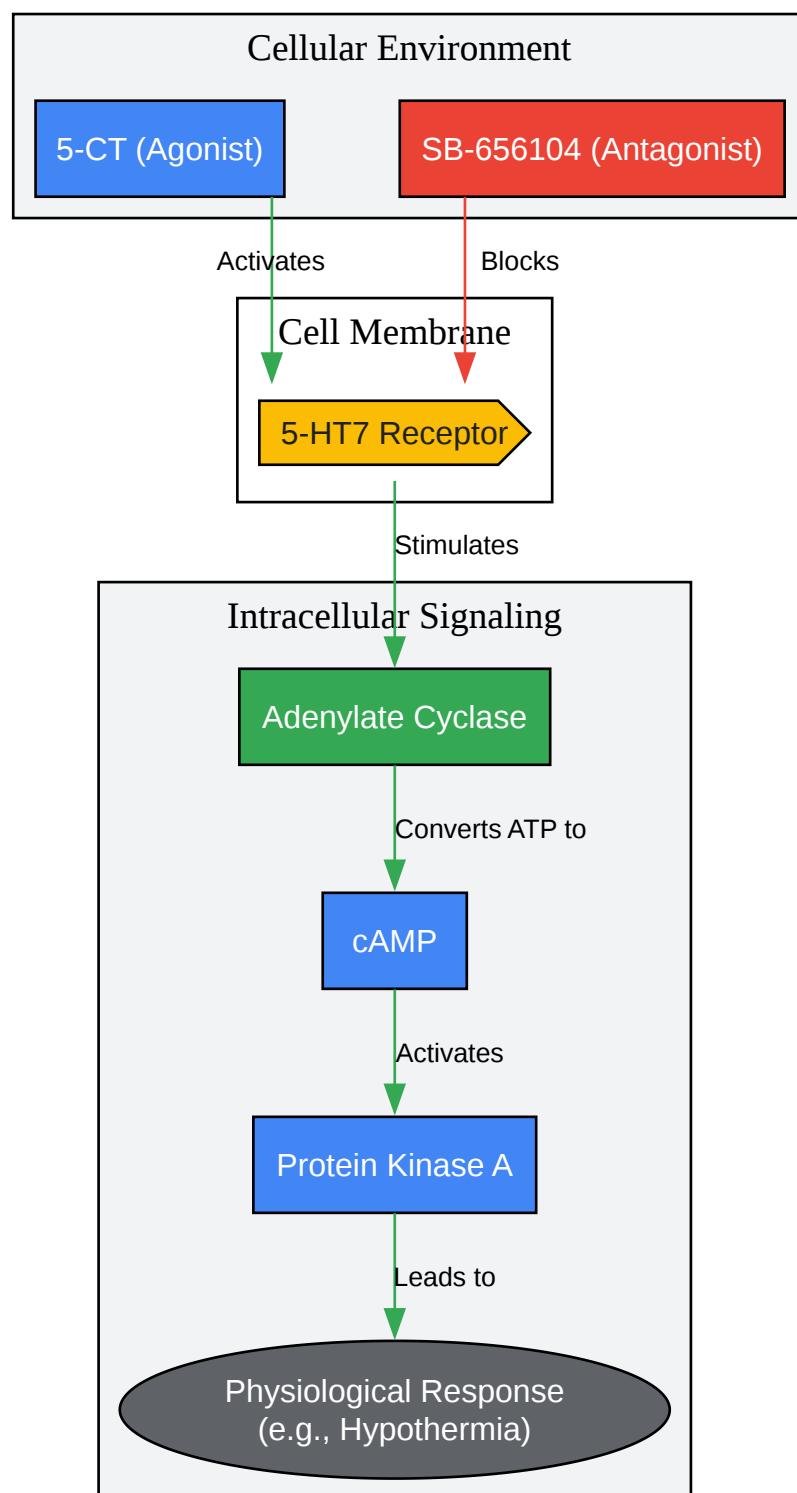
## Introduction

**SB-656104** is a potent and selective antagonist of the 5-hydroxytryptamine receptor 7 (5-HT7). The 5-HT7 receptor is implicated in various physiological processes, including the regulation of body temperature. In guinea pigs, the administration of the 5-HT receptor agonist 5-carboxamidotryptamine (5-CT) induces a significant hypothermic effect. This response serves as a valuable *in vivo* pharmacodynamic model to evaluate the efficacy and potency of 5-HT7 receptor antagonists like **SB-656104**.<sup>[1][2]</sup> This document outlines the experimental protocol for inducing hypothermia with 5-CT and assessing the reversal of this effect by **SB-656104**.

## Mechanism of Action

**SB-656104** exerts its effects by competitively antagonizing the 5-HT7 receptor.<sup>[2]</sup> In the described hypothermia model, 5-CT activates 5-HT7 receptors, leading to a decrease in core body temperature. By blocking this interaction, **SB-656104** can prevent or reverse the induced hypothermia. This antagonist has demonstrated high affinity for both human and rat 5-HT7 receptors and has been shown to competitively antagonize the 5-CT-induced accumulation of cyclic AMP *in vitro*.<sup>[2]</sup>

# Signaling Pathway



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